

Introduction: The Significance of the Pyridine Scaffold

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Ethyl 5-cyano-6-methylpyridine-3-carboxylate

Cat. No.: B022415

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The pyridine ring is a fundamental scaffold in the realm of bioactive compounds and functional materials. Its presence in numerous pharmaceuticals highlights its importance as a privileged structure in drug discovery. Pyridine derivatives are known to exhibit a wide array of biological activities, including antihypertensive, antimicrobial, anti-inflammatory, and anticonvulsant properties[1]. The strategic functionalization of the pyridine core allows for the fine-tuning of steric, electronic, and pharmacokinetic properties, making it an ideal starting point for developing novel therapeutic agents.

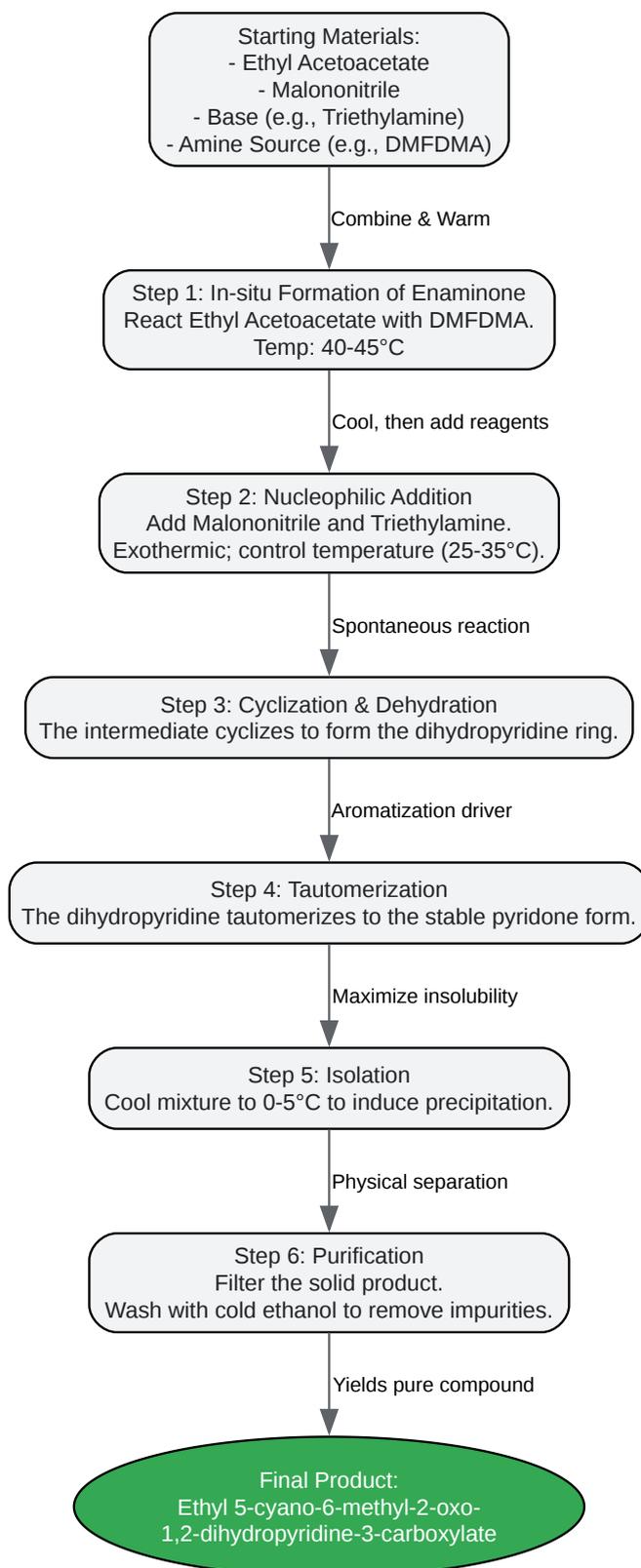
Ethyl 5-cyano-6-methyl-2-oxo-1,2-dihydropyridine-3-carboxylate, in particular, is a highly functionalized pyridine derivative that serves as a versatile intermediate. The presence of a cyano group, an ester, a methyl group, and a pyridone tautomer offers multiple reactive handles for chemical modification. This allows for the construction of complex molecular architectures, including fused heterocyclic systems like pyranopyridines, which have shown potential as antihypertensive agents and K⁺ channel activators. This guide will explore the synthesis and utility of this key intermediate, providing the technical insights necessary for its effective application in research and development.

Compound Identification and Physicochemical Properties

Precise identification is critical for any chemical entity. The title compound, often referred to by its tautomeric name Ethyl 5-cyano-2-hydroxy-6-methylnicotinate, is cataloged under a specific

CAS number, ensuring unambiguous reference in research and commerce.

Diagram 1: Chemical Structure of Ethyl 5-cyano-6-methyl-2-oxo-1H-pyridine-3-carboxylate



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Caption: Step-by-step workflow for the one-pot synthesis.

Detailed Experimental Protocol (Representative)

The following protocol is a synthesized representation based on common procedures for analogous compounds.[2]

- **Reaction Setup:** To a stirred mixture of ethyl acetoacetate (1.0 equiv) in ethanol, add N,N-dimethylformamide dimethylacetal (DMFDMA) (1.03 equiv).
- **Enaminone Formation:** Warm the mixture to an internal temperature of 41–43 °C and maintain for 5-6 hours, or until reaction completion is confirmed by GC or TLC analysis (monitoring the consumption of ethyl acetoacetate).[2]
- **Cyclization:** Cool the reaction mixture to 20–25 °C. Add triethylamine (0.1 equiv) as a catalyst.
- **Addition of Nucleophile:** Slowly add a solution of malononitrile (1.1 equiv) in ethanol, ensuring the internal temperature is maintained between 25 and 36 °C. This step is often exothermic and requires careful monitoring.
- **Precipitation:** After the addition is complete, cool the mixture to 0–5 °C and stir for at least 1 hour to ensure complete precipitation of the product.[2]
- **Isolation and Purification:** Isolate the precipitated solid by vacuum filtration. Wash the filter cake with cold ethanol to remove unreacted starting materials and soluble impurities. The product can be further purified by recrystallization if necessary.

Applications in Research and Drug Development

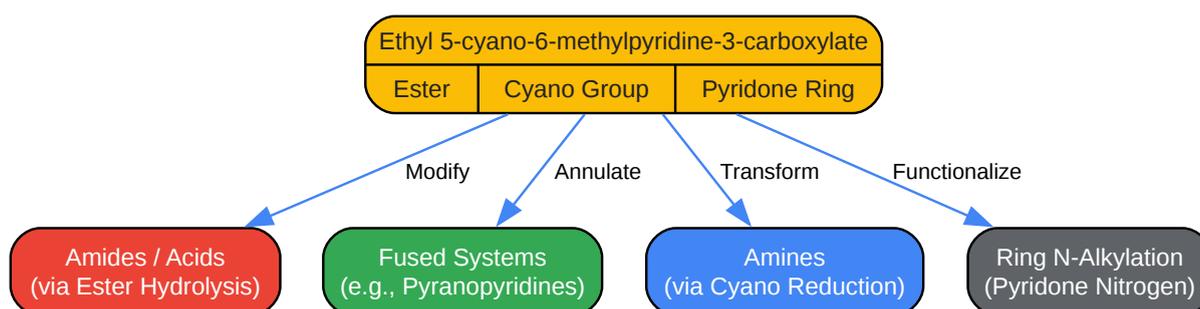
The highly functionalized nature of Ethyl 5-cyano-6-methyl-2-oxo-1,2-dihydropyridine-3-carboxylate makes it an exceptionally valuable platform for chemical diversification. It serves as a key intermediate in the synthesis of a wide range of bioactive molecules and materials.[3]

- **Pharmaceutical Development:** The compound is a precursor for synthesizing more complex heterocyclic systems. For example, the pyridone ring can be further functionalized to create libraries of compounds for screening against various biological targets. It is a building block for molecules targeting neurological disorders and for developing anti-inflammatory agents. [3] The cyano and ester groups can be hydrolyzed, reduced, or transformed into other

functional groups, providing access to amides, carboxylic acids, and amines, which are crucial for modulating drug-receptor interactions.

- **Fused Heterocyclic Systems:** It is used in the synthesis of pyranopyridines, which are noted for their potential antihypertensive activity. The inherent reactivity of the pyridone system allows for annulation reactions, where additional rings are fused onto the pyridine core to create novel scaffolds.
- **Agrochemicals and Materials Science:** The pyridine scaffold is also important in agrochemistry. This compound can be used to formulate new pesticides and herbicides.[3] In materials science, its structure is being explored for creating novel polymers and coatings.[3]

Diagram 3: Role as a Scaffold for Chemical Diversification



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Caption: Diversification pathways from the core molecule.

Safety, Handling, and Storage

Working with any chemical intermediate requires adherence to strict safety protocols. While a specific Safety Data Sheet (SDS) for CAS 75894-42-7 is not readily available in the search results, data for structurally similar pyridine carbonitriles provides essential guidance.[4][5]

Table 2: GHS Hazard and Precautionary Information (Representative)

Category	Statement	Source
Hazard Statements	H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H319: Causes serious eye irritation.H332: Harmful if inhaled.H335: May cause respiratory irritation.	[5]
Signal Word	Warning	
Precautionary - Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4]
Precautionary - Response	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor if you feel unwell.	[4]
Precautionary - Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.	[4]

| Precautionary - Disposal | P501: Dispose of contents/container to an approved waste disposal plant. | [4]

Handling and Storage Recommendations

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[6]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles (EN 166), chemical-resistant gloves, and a lab coat.[4][5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4] Recommended storage temperature is often between 0-8 °C to ensure long-term stability.[3]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[5]

Conclusion

Ethyl 5-cyano-6-methyl-2-oxo-1,2-dihydropyridine-3-carboxylate is more than just a chemical compound; it is a versatile tool for innovation in science. Its robust synthesis via multi-component reactions and the presence of multiple reactive sites make it an invaluable intermediate for medicinal chemists and material scientists. By understanding its properties, synthesis, and potential applications as outlined in this guide, researchers are well-equipped to unlock new discoveries and develop novel molecules with significant therapeutic or industrial potential.

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- To cite this document: BenchChem. [Introduction: The Significance of the Pyridine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b022415#ethyl-5-cyano-6-methylpyridine-3-carboxylate-cas-number>]

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